

Application Notes and Protocols for trans-2-octen-1-ol in Perfumery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trans-2-octen-1-ol*

Cat. No.: B096542

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary: **trans-2-Octen-1-ol** is an unsaturated C8 primary alcohol utilized as a fragrance ingredient to impart fresh, green, and leafy nuances in a variety of scented products. [1] Its unique olfactory profile, characterized by green, fatty, and slightly citrus-peel facets, makes it a valuable component in fine perfumery, personal care items, and air care applications.[1][2] This document provides comprehensive data on the physicochemical and olfactory properties of **trans-2-octen-1-ol**, along with detailed protocols for its analytical and sensory evaluation. The information is intended to guide researchers and formulators in the effective and stable incorporation of this ingredient into fragrance compositions.

Physicochemical and Olfactory Properties

Quantitative data regarding the properties of **trans-2-octen-1-ol** are summarized below. These parameters are critical for formulation, stability assessment, and regulatory compliance.

Table 1: Physical and Chemical Properties of **trans-2-octen-1-ol**

| Property | Value | Source(s) |
|--------------------|-----------------------------------------------------------|-----------|
| CAS Number | 18409-17-1 | [3][4][5] |
| Molecular Formula | C ₈ H ₁₆ O | [2][3][5] |
| Molecular Weight | 128.21 - 128.22 g/mol | [3][4][6] |
| Appearance | Colorless to almost colorless clear liquid | [3][7] |
| Purity | ≥ 95% (GC) | [3] |
| Density | 0.843 - 0.850 g/mL at 25 °C | [3][4] |
| Boiling Point | 85 - 87 °C at 10 mmHg; 91 - 93 °C at 11 mmHg | [3][4] |
| Refractive Index | 1.4410 - 1.4500 at 20 °C | [3][4][8] |
| Flash Point | 85.0 °C - 92.2 °C (closed cup) | [4][8] |
| Solubility | Insoluble in water; Soluble in alcohol, hexane, triacetin | [6][7] |
| Storage Conditions | Store at 0 - 8 °C | [3] |

Table 2: Olfactory Profile and Sensory Thresholds of **trans-2-octen-1-ol**

| Parameter | Description | Source(s) |
|-----------------------------|-------------------------------------------------------------------------------------------|-----------|
| Odor Description | Green, vegetable-like, fatty, oily, sweet, fruity with citrus and cucumber nuances.[7][8] | [7][8] |
| Taste Description | Strong, fatty, oily, sweet, nutty, creamy with a cucumber rind nuance.[8][9] | [8][9] |
| Aroma Detection Threshold | 40 to 840 ppb | [9] |
| Aroma Recognition Threshold | 100 ppb | [9] |
| Taste Threshold | 1 to 5 ppm | [9] |

Applications in Fragrance Formulations

trans-2-Octen-1-ol is a versatile ingredient valued for its ability to add a natural, fresh, and green character to fragrance compositions.[2][3]

- **Olfactory Contribution:** It provides a fresh, green, and fruity aroma, often described as having vegetable-like notes.[3][7][8] It is particularly effective in creating or enhancing melon, cucumber, parsley, and cilantro notes.[7][8] It can also lend a pleasant, fatty note to fruity complexes and provide citrus backnotes.[7][8]
- **Use in Accords:** It is used to impart fresh, leafy nuances in floral and citrus accords.[1] Its unique profile makes it a valuable modifier, capable of lifting and adding a natural feel to synthetic compositions.
- **Product Categories:** It is utilized in a wide range of products including fine perfumery, soaps, shampoos, detergents, and air care.[1]
- **Recommended Usage Levels:** The International Fragrance Association (IFRA) recommends usage levels up to 1.0% in the final fragrance concentrate.[8][10]

Experimental Protocols

The following protocols outline standard methodologies for the evaluation of **trans-2-octen-1-ol** in a research and development setting.

Protocol 1: Olfactory Evaluation by Gas Chromatography-Olfactometry (GC-O)

Objective: To separate the volatile components of a fragrance oil containing **trans-2-octen-1-ol** and identify the specific odor character of each eluting compound, including the target ingredient.

Materials and Equipment:

- Gas Chromatograph with a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Olfactory Detection Port (ODP) connected to the GC effluent via a splitter.
- Humidified air supply for the ODP.
- Helium carrier gas.
- Appropriate GC column (e.g., DB-5, HP-INNOWax).
- Sample: Fragrance oil containing **trans-2-octen-1-ol**.
- Solvent: Ethanol or Dichloromethane (DCM), high purity.
- Autosampler vials, syringes.
- Trained sensory panelists (assessors).

Methodology:

- Sample Preparation: Prepare a 1% solution of the fragrance oil in the chosen solvent.
- GC Instrument Setup:
 - Injection Volume: 1 μ L.

- Inlet Temperature: 250 °C.
- Carrier Gas Flow: Set to an appropriate linear velocity for the column (e.g., 1.5 mL/min).
- Oven Program: 50 °C hold for 2 min, ramp at 5 °C/min to 240 °C, hold for 10 min.
- Effluent Split: Split the column effluent 1:1 between the chemical detector (MS/FID) and the ODP.
- Olfactory Port Setup:
 - Transfer Line Temperature: 240 °C.[\[11\]](#)
 - Humidified Air: Set to a comfortable flow rate for the assessor (e.g., 500 mL/min).[\[11\]](#)
- Data Acquisition:
 - A trained assessor sniffs the effluent from the ODP throughout the GC run.
 - The assessor records the retention time, odor descriptor, and intensity of each detected scent.
 - Simultaneously, the chemical detector (MS/FID) records the chromatogram.
- Data Analysis:
 - Correlate the assessor's sensory data (retention time and descriptor) with the peaks on the chemical chromatogram.
 - Identify the peak corresponding to **trans-2-octen-1-ol** using mass spectral data or by running a standard.
 - Confirm that the odor descriptor recorded at the retention time of **trans-2-octen-1-ol** matches its known profile (e.g., green, fatty).

Protocol 2: Sensory Panel Evaluation of a Fragrance Accord

Objective: To assess the sensory impact of **trans-2-octen-1-ol** on a simple fragrance accord using a trained sensory panel.

Materials and Equipment:

- Reference Accord (e.g., a simple floral or citrus base) without **trans-2-octen-1-ol**.
- Test Accord (same base with 0.5% **trans-2-octen-1-ol**).
- Ethanol (perfumer's grade) as a solvent.
- Glass beakers, pipettes, and weighing scale.
- Standard perfume smelling strips.
- Controlled sensory evaluation booths with proper ventilation.[\[12\]](#)
- Panel of 15-20 trained or screened consumer panelists.[\[13\]](#)
- Evaluation forms/software.

Methodology:

- Sample Preparation:
 - Prepare 10% solutions of both the Reference Accord and the Test Accord in ethanol.
 - Allow the solutions to macerate for at least 24 hours.
 - Code the samples with random three-digit numbers to blind the test.[\[14\]](#)
- Evaluation Procedure:
 - Dip smelling strips into each coded sample solution to a depth of 1 cm.
 - Present the strips to the panelists in a randomized, balanced order.
 - Instruct panelists to evaluate the fragrance at different time points: top note (initial), mid note (after 15 minutes), and base note (after 1 hour).

- Data Collection:
 - Panelists rate the samples on several attributes using a structured scale (e.g., a 10-point scale).[14]
 - Attributes to evaluate:
 - Overall Fragrance Intensity
 - Intensity of "Green/Leafy" character
 - Intensity of "Fruity" character
 - Overall Liking/Preference
- Data Analysis:
 - Use statistical methods (e.g., t-test, ANOVA) to analyze the rating data.
 - Determine if there are statistically significant differences between the Reference and Test accords for the key attributes.
 - Interpret the results to quantify the impact of adding **trans-2-octen-1-ol** to the fragrance accord.

Protocol 3: Accelerated Stability Testing in a Hydroalcoholic Base

Objective: To evaluate the stability of a fragrance containing **trans-2-octen-1-ol** in a cosmetic base under accelerated aging conditions.[15]

Materials and Equipment:

- Finished fragrance: A 15% solution of a fragrance oil (containing 1% **trans-2-octen-1-ol**) in an 80:20 ethanol/water base.
- Unfragranced base (control).

- Clear and amber glass bottles with spray pumps.
- Stability ovens set to $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$.[\[16\]](#)
- UV light cabinet.[\[15\]](#)
- Refrigerator/Freezer for freeze-thaw cycles.[\[15\]](#)
- pH meter, viscometer.
- GC-MS for chemical analysis.

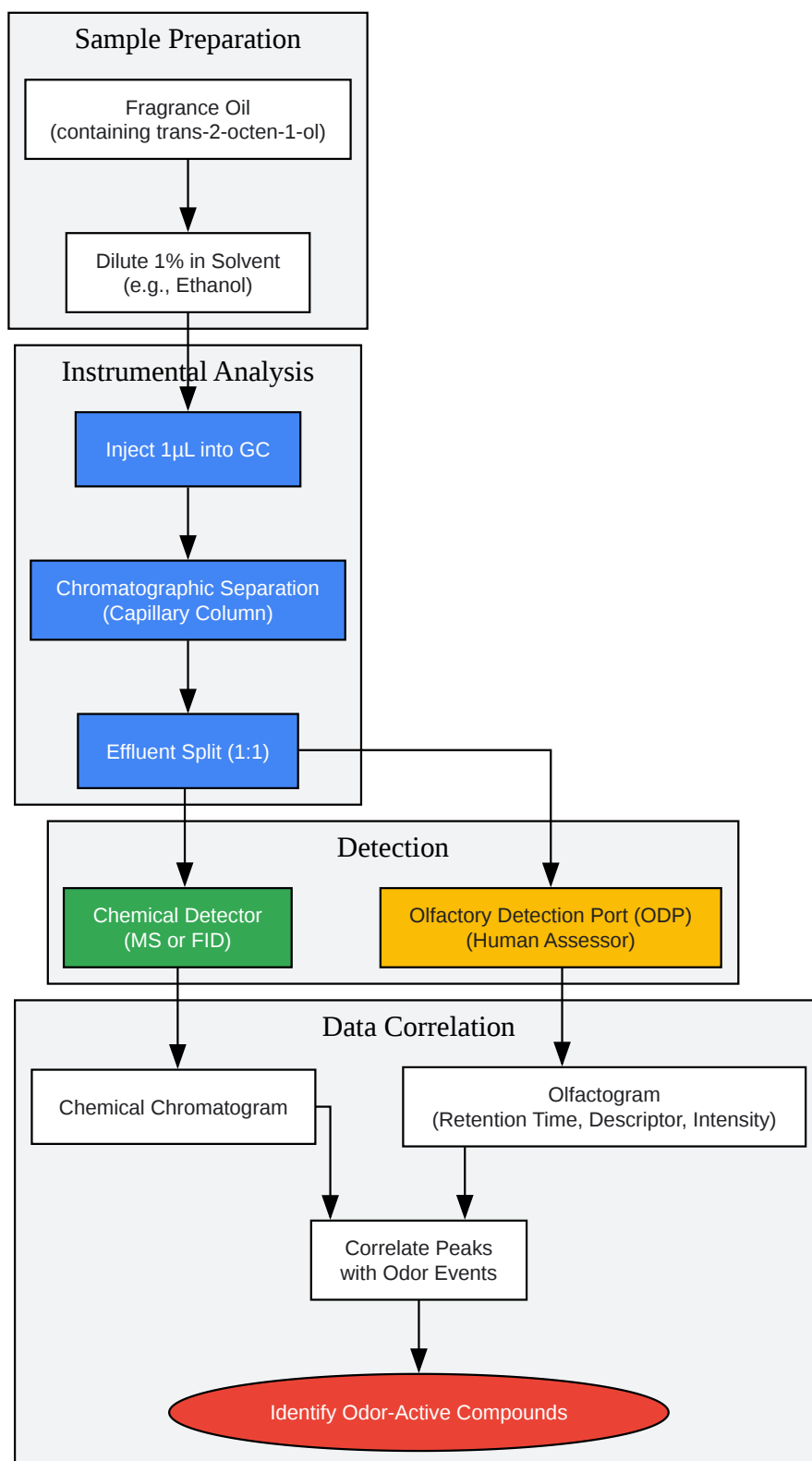
Methodology:

- Initial Analysis (T=0):
 - Record the initial properties of the finished fragrance and the control base:
 - Physical: Color, clarity, odor profile.
 - Chemical: pH, viscosity, GC-MS chromatogram to establish the initial concentration of key ingredients, including **trans-2-octen-1-ol**.
- Storage Conditions:
 - Place samples of the finished fragrance and control in both clear and amber bottles under the following conditions:
 - Accelerated Aging: 40°C oven.
 - Light Exposure: UV cabinet at room temperature.[\[15\]](#)
 - Freeze-Thaw Cycling: 3 cycles of 24 hours at -10°C followed by 24 hours at 25°C .[\[15\]](#)
 - Real-Time: Room temperature ($20\text{-}25^{\circ}\text{C}$) as a long-term reference.[\[15\]](#)[\[16\]](#)
- Periodic Evaluation:

- Evaluate the samples at specified time points (e.g., 2 weeks, 1 month, 2 months, 3 months).
- At each time point, assess the physical and chemical properties as done in the initial analysis.
- Pay close attention to any changes in color, odor (off-notes), or the appearance of precipitate.
- Data Analysis and Interpretation:
 - Compare the results from the stressed samples to the initial (T=0) data and the real-time stability samples.
 - Use GC-MS to quantify any degradation of **trans-2-octen-1-ol** or the formation of new byproducts.
 - If significant changes (e.g., >10% loss of the ingredient, noticeable discoloration, or development of off-odors) are observed, the formulation may be considered unstable under those conditions. The results are used to predict the product's shelf life.[\[16\]](#)

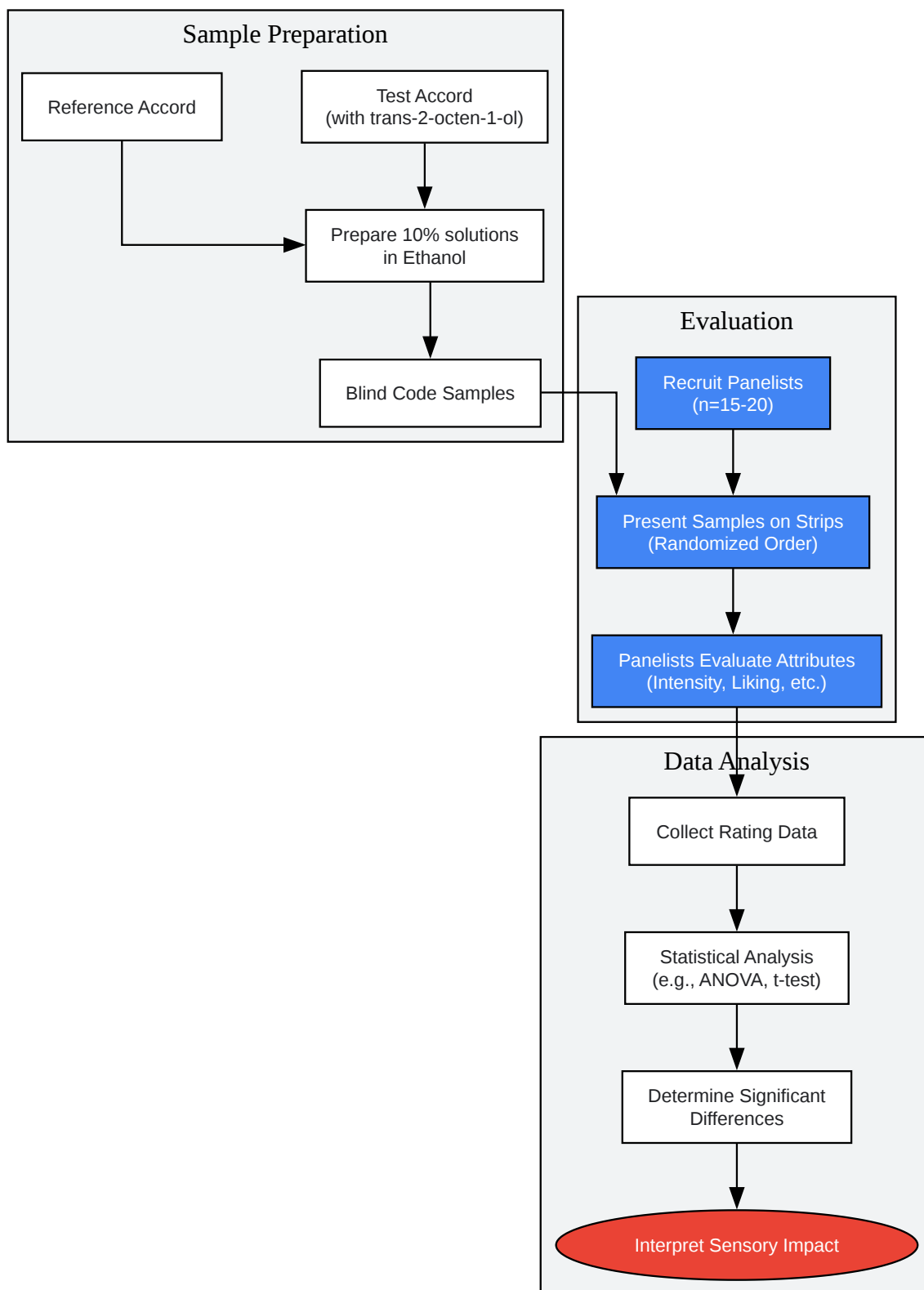
Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflows described in the protocols.



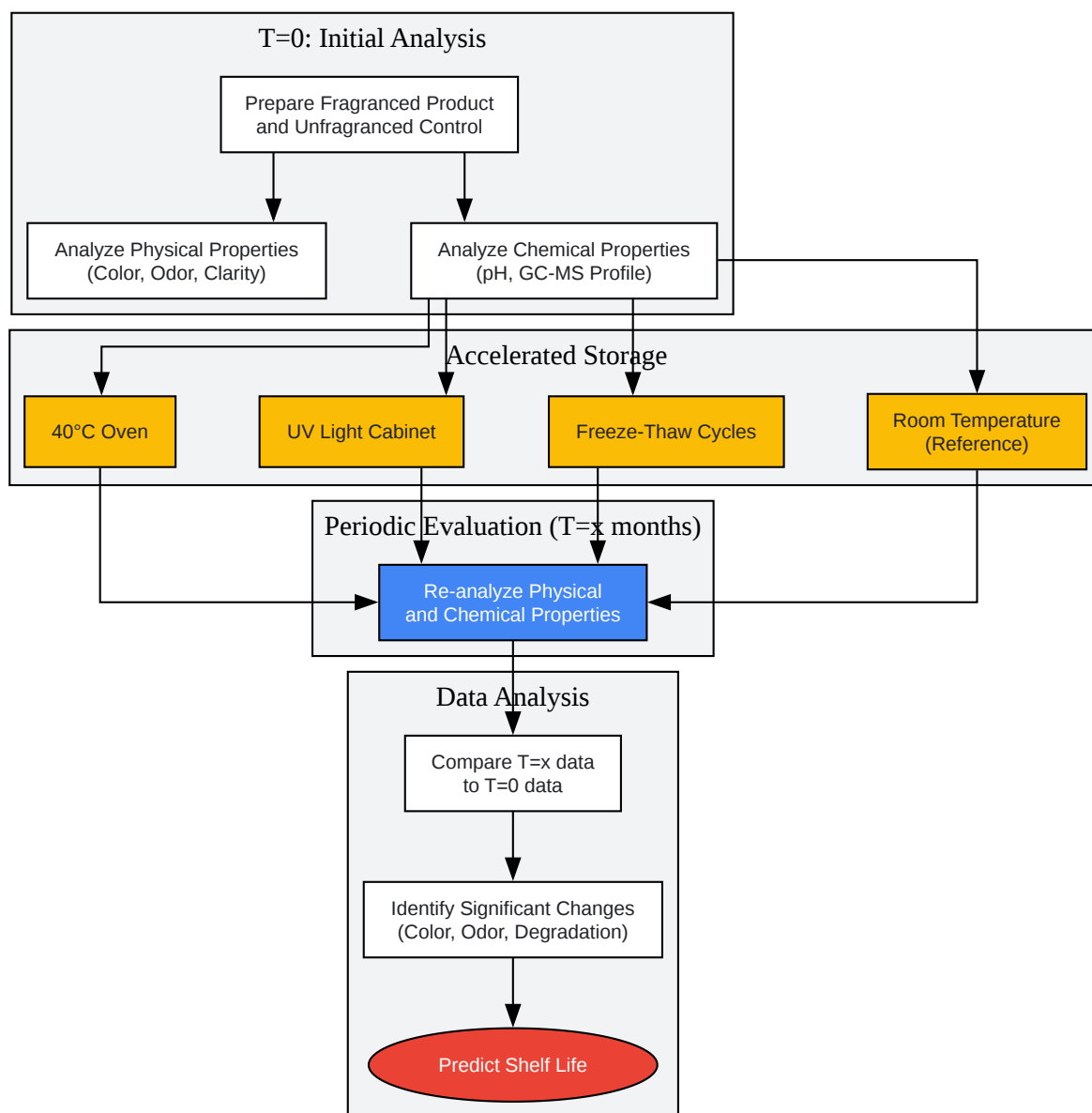
[Click to download full resolution via product page](#)

Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) Analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for Sensory Panel Evaluation of a Fragrance Accord.



[Click to download full resolution via product page](#)

Caption: Workflow for Accelerated Stability Testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scent.vn [scent.vn]
- 2. Buy trans-2-Octen-1-ol | 18409-17-1 [smolecule.com]
- 3. chemimpex.com [chemimpex.com]
- 4. trans-2-Octen-1-ol 97 18409-17-1 [sigmaaldrich.com]
- 5. A15960.14 [thermofisher.com]
- 6. 2-Octen-1-ol, (2E)- | C₈H₁₆O | CID 5318599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ulprospector.com [ulprospector.com]
- 8. (E)-2-octen-1-ol, 18409-17-1 [thegoodscentcompany.com]
- 9. trans-2-Octen-1-ol | 18409-17-1 [chemicalbook.com]
- 10. 2-octen-1-ol, 22104-78-5 [thegoodscentcompany.com]
- 11. gcms.cz [gcms.cz]
- 12. sense-lab.co.uk [sense-lab.co.uk]
- 13. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
- 14. Sensory Evaluation in Cosmetics: Key Protocols and Best Practices – Cosmetics Testing News [news.skinobs.com]
- 15. iltusa.com [iltusa.com]
- 16. certifiedcosmetics.com [certifiedcosmetics.com]
- To cite this document: BenchChem. [Application Notes and Protocols for trans-2-octen-1-ol in Perfumery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096542#trans-2-octen-1-ol-as-a-fragrance-ingredient-in-perfumery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com